

VO-Ohpic trihydrate stability and long-term storage.

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780575

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VO-Ohpic Trihydrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and long-term storage of **VO-Ohpic trihydrate**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for solid **VO-Ohpic trihydrate**?

A1: For long-term stability, solid **VO-Ohpic trihydrate** powder should be stored at -20°C.[1][2]
[3] Some suppliers suggest that storage at -20°C can maintain stability for at least 3 to 4 years.
[1][2] It is also recommended to store the compound under desiccating conditions.[3]

Q2: How should I store stock solutions of **VO-Ohpic trihydrate**?

A2: The storage of stock solutions depends on the desired duration. For storage up to 6 months, it is recommended to store aliquots at -80°C.[4] For shorter-term storage of up to 1 month, -20°C is acceptable.[1][4] It is crucial to aliquot the stock solutions to avoid repeated freeze-thaw cycles, which can lead to product inactivation.[1][4]

Q3: What solvents are suitable for dissolving **VO-Ohpic trihydrate**?

A3: **VO-Ohpic trihydrate** is soluble in dimethyl sulfoxide (DMSO) at concentrations up to 25 mM.[3] It is also soluble in Phosphate-Buffered Saline (PBS) at a pH of 7.2, to at least 1 mg/ml.

[2] For in vivo studies, a common solvent mixture is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[4]

Q4: Is **VO-Ohpic trihydrate** sensitive to light or moisture?

A4: While specific photostability data is limited in the provided search results, it is good practice to store chemical compounds, including **VO-Ohpic trihydrate**, protected from light. The recommendation to store under desiccating conditions suggests that the compound may be sensitive to moisture.[3] Moisture-absorbing DMSO can reduce solubility, so using fresh DMSO is advised.[2]

Q5: How stable is **VO-Ohpic trihydrate** in aqueous solutions for in vitro assays?

A5: For in vitro experiments, it is generally recommended to prepare fresh solutions. If a stock solution in an organic solvent like DMSO is prepared, it can be stored at -80°C for up to a year. [1] When diluted into aqueous assay buffers, the stability may be limited, and it is best practice to use the working solution on the same day it is prepared.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced Potency or Inconsistent Results	Improper storage of solid compound or stock solutions.	Ensure solid VO-Ohpic trihydrate is stored at -20°C under desiccating conditions. For stock solutions, store at -80°C for long-term use and avoid repeated freeze-thaw cycles by preparing aliquots. [1] [3] [4]
Degradation of the compound in working solutions.	Prepare fresh working solutions for each experiment, especially for aqueous-based assays. Do not store diluted aqueous solutions for extended periods.	
Precipitation in Stock Solution	Exceeding solubility limits or improper solvent storage.	Ensure the concentration does not exceed the solubility limit in the chosen solvent (e.g., >25 mM in DMSO). [3] Use fresh, anhydrous DMSO as moisture can reduce solubility. [2] Gentle warming or sonication can aid dissolution. [4]
Inconsistent Results in Cellular Assays	Interaction with media components or cellular degradation.	Pre-incubate VO-Ohpic trihydrate with cells for a consistent duration before adding other reagents. Consider performing a time-course experiment to assess its stability in your specific cell culture conditions.
Variability in In Vivo Experiments	Issues with formulation or stability in the vehicle.	For in vivo work, prepare the formulation freshly on the day of use. [4] Ensure all components of the solvent

mixture are thoroughly mixed. If precipitation occurs, gentle warming or sonication may be used to redissolve the compound.[4]

Stability Data

The following table summarizes the recommended storage conditions and stability of **VO-Ohpic trihydrate** in different forms.

Form	Storage Temperature	Duration of Stability	Source
Solid Powder	-20°C	≥ 4 years	[2]
Solid Powder	-20°C	3 years	[1]
Solid Powder	4°C	2 years	
Stock Solution in Solvent	-80°C	1 year	[1]
Stock Solution in Solvent	-80°C	6 months	[4]
Stock Solution in Solvent	-20°C	1 month	[1][4]

Experimental Protocols

Protocol for Assessing Long-Term Stability of Solid **VO-Ohpic Trihydrate**

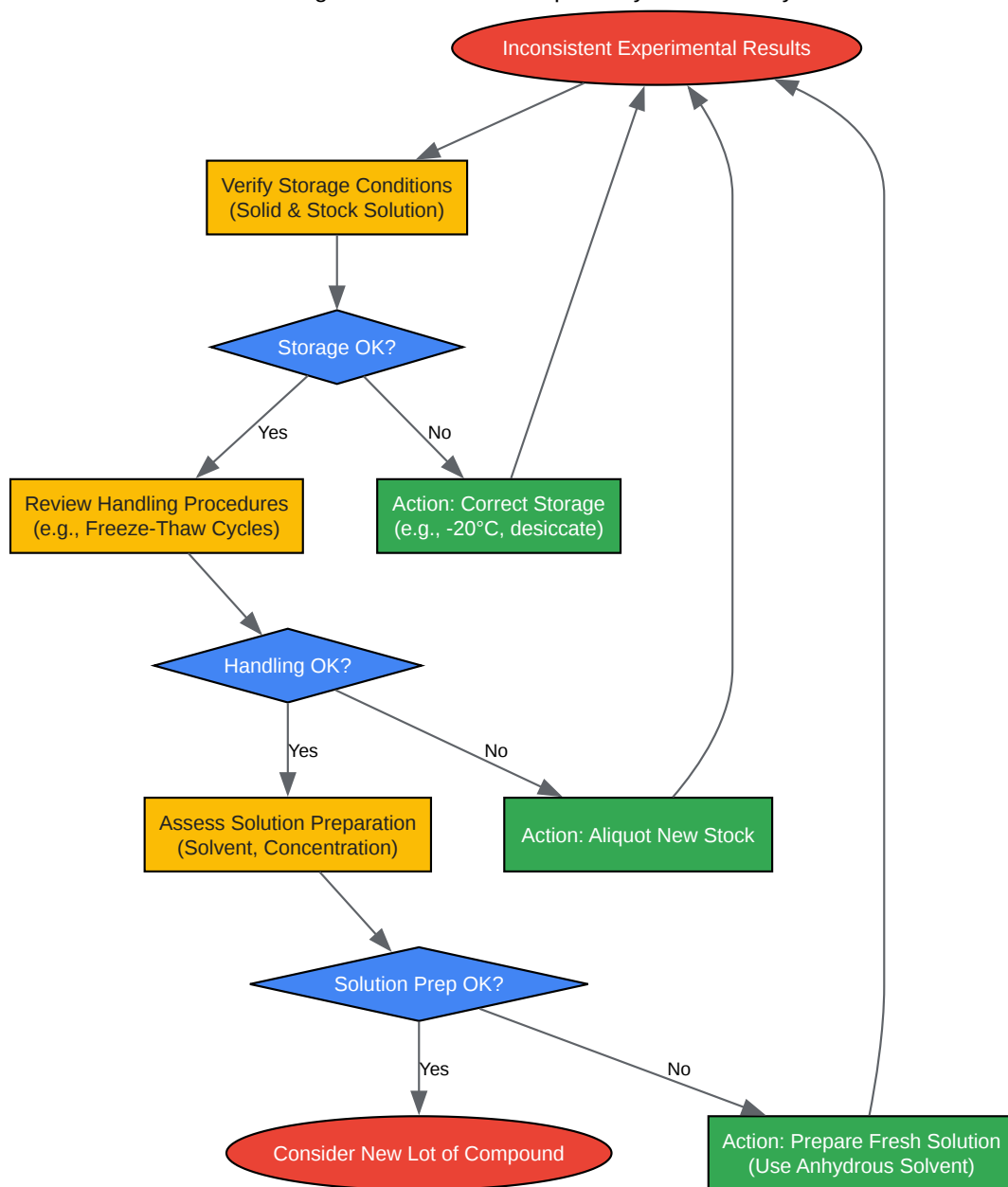
This protocol outlines a general procedure for evaluating the long-term stability of solid **VO-Ohpic trihydrate** under controlled storage conditions.

- Sample Preparation:

- Aliquot accurately weighed samples of solid **VO-Ohpic trihydrate** into individual, tightly sealed, light-protected vials.
- Prepare multiple vials for each storage condition and time point to be tested.
- Storage Conditions:
 - Store the vials under the desired long-term storage conditions (e.g., -20°C with desiccant) and accelerated conditions (e.g., 4°C with desiccant).
- Time Points:
 - Establish a schedule for sample analysis at various time points (e.g., 0, 3, 6, 12, 24, and 36 months).
- Sample Analysis:
 - At each time point, retrieve a vial from each storage condition.
 - Allow the vial to equilibrate to room temperature before opening to prevent condensation.
 - Prepare a solution of known concentration in a suitable solvent (e.g., DMSO).
 - Analyze the sample using a validated stability-indicating method, such as High-Performance Liquid Chromatography (HPLC). The HPLC method should be capable of separating the intact **VO-Ohpic trihydrate** from potential degradation products.
 - Assess the purity of the compound and quantify the amount of intact **VO-Ohpic trihydrate**.
 - Perform a functional assay (e.g., PTEN inhibition assay) to confirm the biological activity of the compound.
- Data Analysis:
 - Compare the purity and activity of the stored samples to the initial (time 0) sample.
 - A significant decrease in purity or activity indicates degradation.

Visualizations

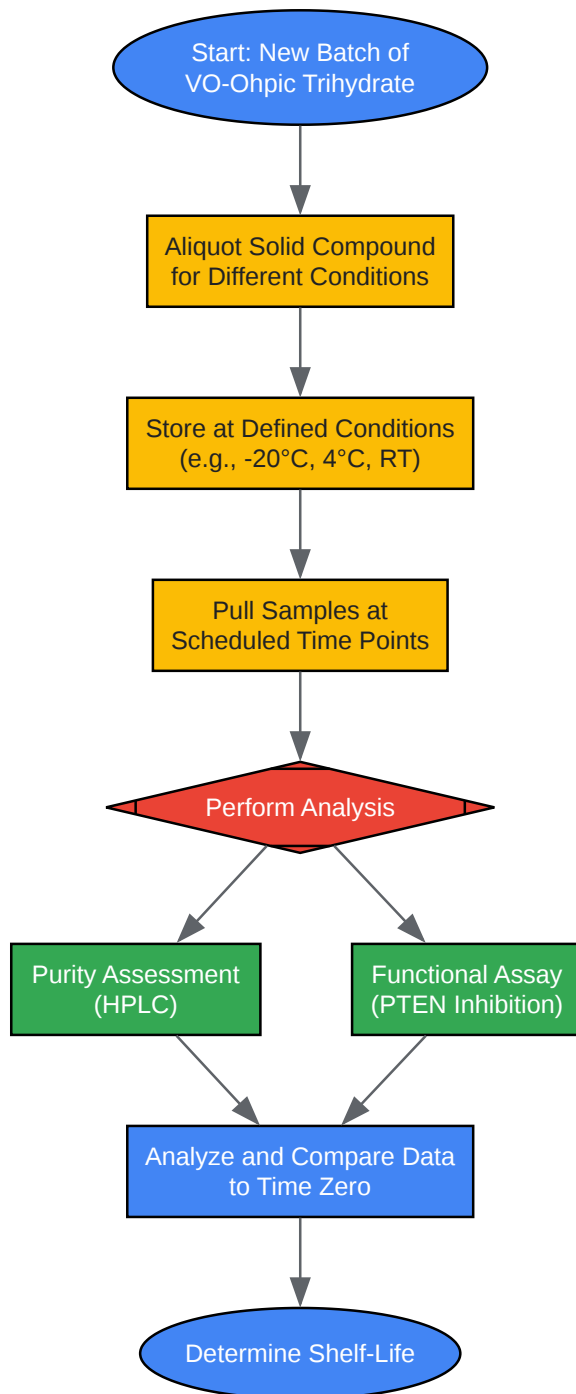
Troubleshooting Workflow for VO-Ohpic Trihydrate Stability Issues



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Caption: Troubleshooting workflow for stability issues.

General Experimental Workflow for Stability Assessment



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